Spectroscopic and Analytical Profile of Acoric Acid: A Technical Guide

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Compound of Interest

Compound Name: *Acoric acid*

Cat. No.: *B1256501*

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Introduction

Acoric acid, with the IUPAC name (3S)-3-[(1S,4R)-4-methyl-1-(2-methylpropanoyl)-3-oxocyclohexyl]butanoic acid and CAS number 5956-06-9, is a monoterpenoid organic compound.[1] Its chemical formula is C15H24O4.[1] This document provides a comprehensive overview of the available spectroscopic data and analytical methodologies relevant to the characterization of **Acoric acid**. While specific experimental spectra for **Acoric acid** are not widely available in public databases, this guide outlines the expected spectroscopic characteristics based on its chemical structure and provides generalized experimental protocols for its analysis using Nuclear Magnetic Resonance (NMR), Infrared (IR), and Mass Spectrometry (MS).

Chemical Structure

The chemical structure of **Acoric acid** incorporates several key functional groups that determine its spectroscopic properties: a carboxylic acid, a ketone, and a methyl-branched aliphatic chain.

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Molecular Formula: C15H24O4

Molecular Weight: 268.35 g/mol [1]

Spectroscopic Data

Although specific experimental datasets for **Acoric acid** are not readily available, the expected spectral characteristics can be inferred from the analysis of its functional groups.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is a powerful technique for elucidating the carbon-hydrogen framework of a molecule.

Expected ^{1}H NMR Spectral Characteristics:

Protons	Expected Chemical Shift (ppm)	Multiplicity
Carboxylic acid (-COOH)	10.0 - 13.0	Singlet (broad)
Protons α to ketone	2.0 - 2.5	Multiplet
Protons on the cyclohexane ring	1.5 - 2.5	Multiplet
Methyl protons (-CH_3)	0.8 - 1.2	Doublet/Singlet
Methine protons (-CH)	1.5 - 2.5	Multiplet

Expected ^{13}C NMR Spectral Characteristics:

Carbon	Expected Chemical Shift (ppm)
Carboxylic acid (-COOH)	170 - 185
Ketone (C=O)	205 - 220
Carbons in the cyclohexane ring	20 - 50
Methyl carbons (-CH_3)	10 - 25

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Infrared (IR) Spectroscopy

IR spectroscopy is used to identify the functional groups present in a molecule.

Expected IR Absorption Bands:

Functional Group	Absorption Range (cm^{-1})	Intensity
O-H stretch (Carboxylic acid)	2500 - 3300	Broad
C=O stretch (Ketone)	1700 - 1725	Strong
C=O stretch (Carboxylic acid)	1680 - 1710	Strong
C-H stretch (Aliphatic)	2850 - 3000	Medium to Strong
C-O stretch (Carboxylic acid)	1210 - 1320	Medium

Mass Spectrometry (MS)

Mass spectrometry provides information about the molecular weight and fragmentation pattern of a molecule.

Expected Mass Spectrometry Data:

Ion	Expected m/z
[M]+•	268.1675
[M+H]+	269.1749
[M+Na]+	291.1568

Experimental Protocols

The following are generalized protocols for obtaining spectroscopic data for a compound like **Acoric acid**.

NMR Spectroscopy Sample Preparation and Analysis

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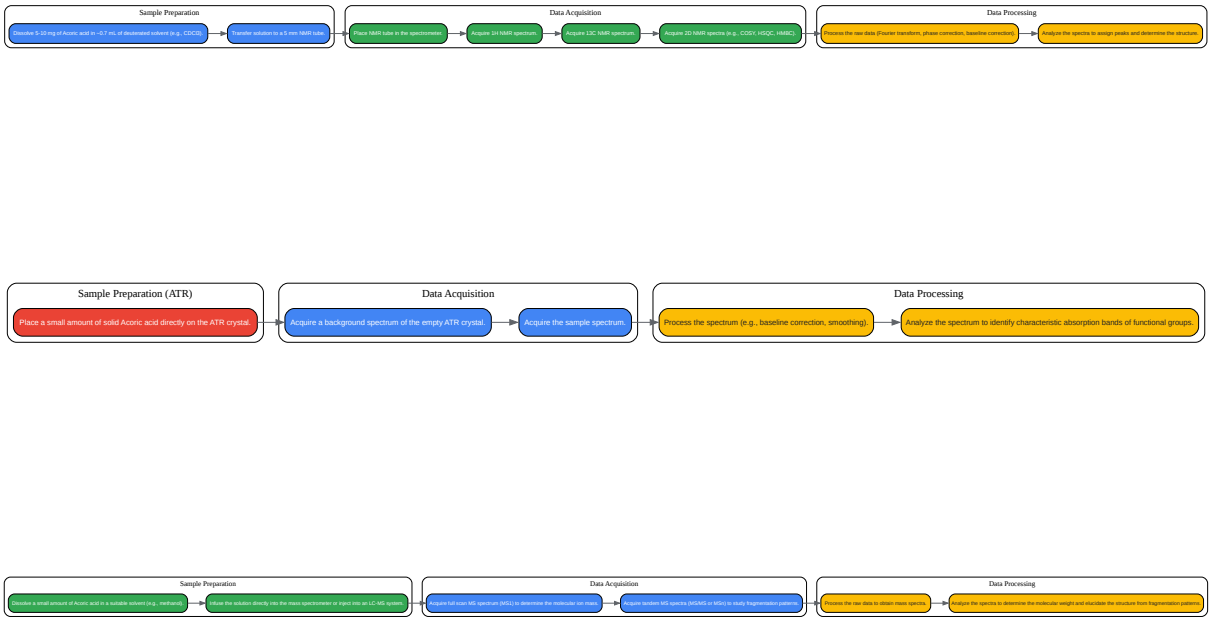

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References

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- To cite this document: BenchChem. [Spectroscopic and Analytical Profile of Acoric Acid: A Technical Guide]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1256501/docs#spectroscopic-and-analytical-profile-of-acoric-acid-a-technical-guide]

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